

4-Phenoxyphenyl isocyanate safety and handling precautions

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Compound of Interest

Compound Name: *4-Phenoxyphenyl isocyanate*

Cat. No.: B1349322

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An In-depth Technical Guide to the Safety and Handling of **4-Phenoxyphenyl Isocyanate**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety protocols and handling procedures for **4-Phenoxyphenyl isocyanate**. Due to its hazardous properties, strict adherence to these guidelines is essential to ensure the safety of laboratory personnel and the integrity of research. Isocyanates as a class are highly reactive compounds known to be potent irritants and sensitizers.^{[1][2]}

Chemical Identification and Properties

4-Phenoxyphenyl isocyanate is an organic compound used in various research applications. ^[3] Understanding its physical and chemical properties is the first step in safe handling.

Property	Value
CAS Number	59377-19-4 [4] [5]
Molecular Formula	C ₁₃ H ₉ NO ₂ [5] [6]
Molecular Weight	211.22 g/mol [3] [5]
Synonyms	4-Isocyanatodiphenyl ether, 1-isocyanato-4-phenoxybenzene, p-Phenoxyphenyl isocyanate [3]
Physical State	Solid or Liquid (Melting point dependent)
Appearance	White crystals [7] or Colorless liquid [8]
Stability	Moisture sensitive [4] [8]

Hazard Identification and Toxicology

This chemical is classified as hazardous under the Globally Harmonized System (GHS). The primary health hazards include acute toxicity, irritation, and potential for sensitization.[\[4\]](#)

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[3] [4]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[3][4]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[3][4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3] [4]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[3][4]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation[3][4]

Toxicological Summary:

- Acute Effects: Exposure can cause immediate irritation to the skin, eyes, and respiratory tract.[3][4][9] Symptoms of inhalation may include coughing, shortness of breath, and a sore throat.[7][9] Ingestion can lead to gastrointestinal irritation.[7]
- Sensitization: Like other isocyanates, this compound may cause allergic skin reactions (dermatitis) and respiratory sensitization (asthma) upon repeated exposure.[1][7][10] Once an individual is sensitized, subsequent exposure to even very low concentrations can trigger a severe allergic reaction.[10] Skin contact may play a role in causing respiratory sensitization.[10]
- Chronic Effects: Long-term exposure to isocyanates has been reported to cause lung damage, including a potential reduction in lung function.[10]

Handling and Storage Protocols

Strict protocols must be followed to minimize exposure during handling and storage.

Handling Procedures:

- Always work in a properly functioning chemical fume hood to control airborne levels.[8][11][12]
- Avoid all contact with skin, eyes, and clothing.[8][13] Do not breathe vapors or mists.[8]
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[13]
- Ensure eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[4][8]
- Wash hands thoroughly after handling and before breaks or meals.[12][14]
- Contaminated work clothes should be removed immediately and laundered separately by informed personnel.[15]

Storage Conditions:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[4][8][13]
- The storage area should be locked and accessible only to authorized personnel.[13][16]
- Keep away from incompatible materials, heat, sparks, and open flames.[8][12] Isocyanates react with water to produce carbon dioxide, which can lead to a dangerous pressure buildup in sealed containers.[7][17][18]

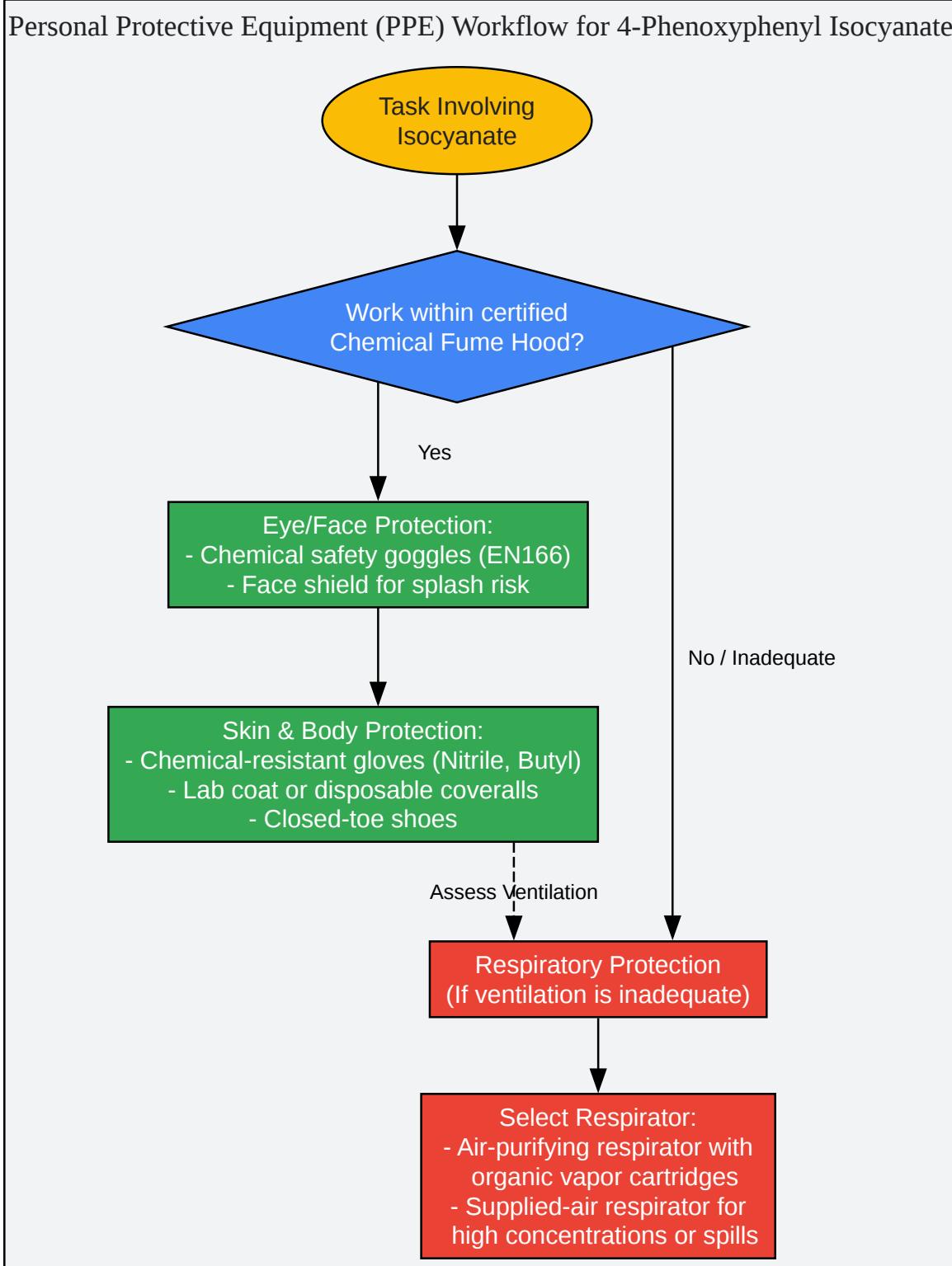
Incompatible Materials

Class of Substance	Examples
Water	Moisture, humidity[8][9]
Alcohols	Methanol, Ethanol, Isopropanol[8][9]
Amines	Primary and secondary amines[8][9]
Strong Acids	Hydrochloric acid, Sulfuric acid[8][9]
Strong Bases / Alkalies	Sodium hydroxide, Potassium hydroxide[8][16]
Strong Oxidizing Agents	Peroxides, Nitrates[8]

Exposure Controls and Personal Protection

A multi-layered approach combining engineering controls and personal protective equipment (PPE) is mandatory.

- Engineering Controls: The primary method of exposure control is to handle the material within a certified chemical fume hood.[12] Local exhaust ventilation should be used if a fume hood is not feasible.[8]
- Personal Protective Equipment (PPE): PPE is the last line of defense and must be used in conjunction with engineering controls.[19][20]

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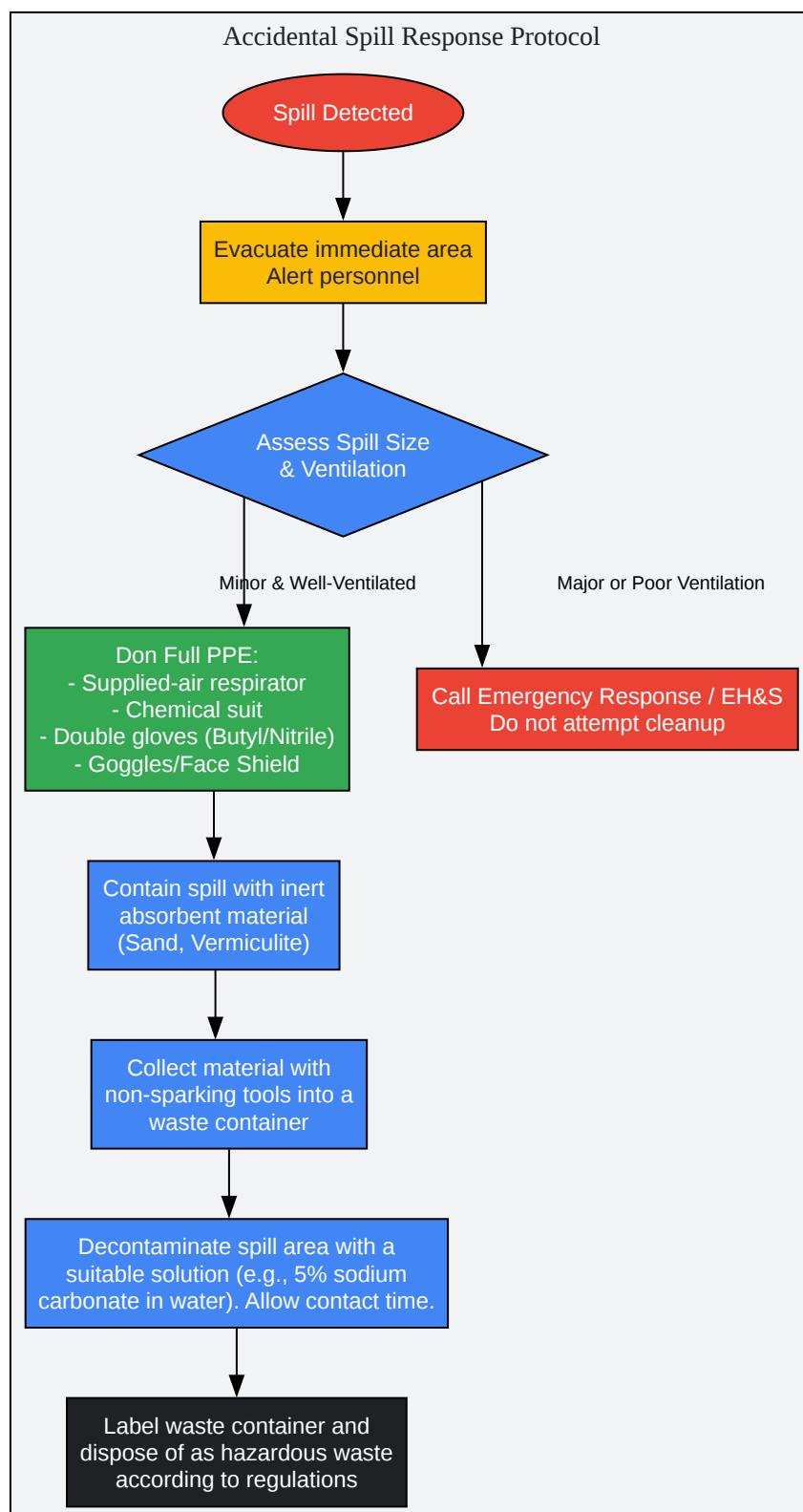
Caption: PPE selection workflow for handling **4-Phenoxyphenyl Isocyanate**.

Emergency Protocols

Rapid and correct response to emergencies is critical to mitigating harm.

Accidental Release Measures

In the event of a spill, follow a structured response protocol.



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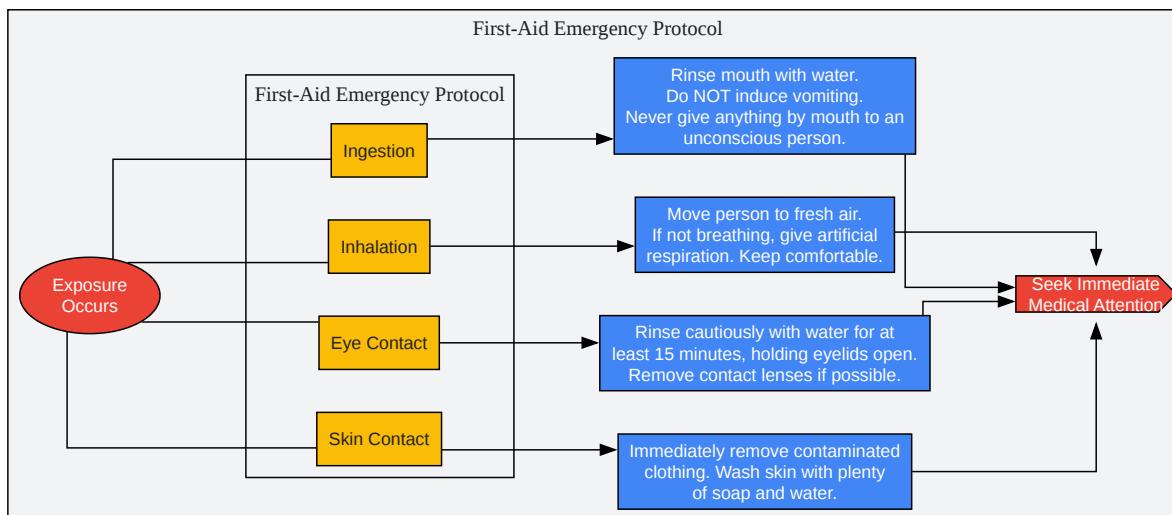
Caption: Decision tree for responding to an accidental spill.

Spill Cleanup Protocol:

- Evacuate and Secure: Immediately evacuate non-essential personnel from the spill area.[13]
[15] Remove all sources of ignition.[13]
- Ventilate: Ensure the area is well-ventilated.[13]
- Wear PPE: Before approaching the spill, don appropriate full PPE, including respiratory protection.[13]
- Contain and Absorb: Cover the spill with a dry, inert absorbent material such as sand, vermiculite, or earth.[21][22] Do not use combustible materials like sawdust.[22]
- Collect: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for disposal.[13][22] Do not seal the container tightly at first, as CO₂ may be generated from reaction with moisture, causing pressurization.[7][21]
- Decontaminate: Clean the spill area with a decontamination solution. A common solution is 5% sodium carbonate in water or a mix of water, ethanol, and ammonia solution.[21]
- Disposal: Dispose of the waste as hazardous material in accordance with local, state, and federal regulations.[4]

First-Aid Measures

Immediate first aid is crucial following any exposure. Always seek medical attention after providing initial aid.[4]



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Caption: Flowchart of first-aid procedures by exposure route.

First-Aid Procedures Summary

Exposure Route	Protocol
Inhalation	Remove the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration or oxygen. Seek immediate medical attention.[4][7]
Skin Contact	Immediately wash off with plenty of soap and water while removing all contaminated clothing and shoes. Seek medical attention.[4][7]
Eye Contact	Rinse immediately and cautiously with plenty of water for at least 15 minutes, holding the eyelids open.[4] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.[4][7]
Ingestion	Rinse mouth with water.[4][13] Do not induce vomiting.[13] Call a physician or Poison Control Center immediately.[13]

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[8][13]
- Unsuitable Media: Do not use water directly on the material, as it can react and generate gas.[15] A water spray can be used to cool fire-exposed containers.[15]
- Specific Hazards: Combustion produces toxic and obnoxious fumes, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen cyanide.[8] Containers may explode when heated.[15]
- Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[8][13]

Transportation

4-Phenoxyphenyl isocyanate is regulated for transport.

Regulation	Information
UN Number	UN2206[3]
Proper Shipping Name	ISOCYANATES, TOXIC, N.O.S.[3][5]
Transport Hazard Class	6.1 (Toxic substances)[3][5]
Packing Group	III[3][5]

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